

# Essential Safety and Logistical Information for Handling 1-Hexanol-d13

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## Compound of Interest

Compound Name: 1-Hexanol-d13

Cat. No.: B15581862

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1-Hexanol-d13** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe and compliant laboratory practices.

## Hazard Identification and Classification

**1-Hexanol-d13** is a deuterated form of 1-Hexanol and should be handled with the same precautions as its non-deuterated counterpart. It is classified as a flammable liquid and is harmful if swallowed or in contact with skin.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Hazard and Property Data:

Property	Value	Source
GHS Classification	Flammable Liquid, Category 3; Acute Toxicity, Oral, Category 4; Acute Toxicity, Dermal, Category 4; Eye Irritation, Category 2A; Aquatic Chronic, Category 3	[1][2]
Signal Word	Warning	
Hazard Statements	H226: Flammable liquid and vapour. H302: Harmful if swallowed. H312: Harmful in contact with skin. H319: Causes serious eye irritation. H412: Harmful to aquatic life with long lasting effects.	[1][2]
Flash Point	59.00 °C (138.2 °F) - closed cup	
Boiling Point	156.5 °C (lit.)	
Density	0.918 g/mL at 25 °C	

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **1-Hexanol-d13** to minimize exposure and ensure personal safety. The selection of appropriate PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.

Summary of Required Personal Protective Equipment:

Body Part	Required PPE	Specifications and Best Practices
Eyes and Face	Safety goggles with side shields or a face shield.	Safety glasses are the minimum requirement. <sup>[4]</sup> Goggles are necessary for protection against liquid splashes. <sup>[4]</sup> A face shield should be worn in addition to goggles when there is a significant splash hazard. <sup>[4]</sup> <sup>[5]</sup>
Hands	Chemical-resistant gloves (e.g., nitrile rubber).	Disposable nitrile gloves offer protection for incidental contact and should be changed immediately after contamination. <sup>[4]</sup> For more prolonged contact, consult the glove manufacturer's compatibility chart.
Body	Flame-resistant lab coat.	A lab coat should be worn to protect clothing and skin from splashes. <sup>[5]</sup> <sup>[6]</sup> For handling flammable liquids, a flame-resistant lab coat is recommended. <sup>[5]</sup> <sup>[6]</sup>
Feet	Closed-toe shoes.	Shoes must fully cover the feet to protect against spills and falling objects. <sup>[5]</sup> <sup>[6]</sup>
Respiratory	Respirator (if necessary).	A respirator may be required when working with volatile chemicals or in poorly ventilated areas. <sup>[5]</sup> The type of respirator depends on the toxicity and concentration of the chemical. <sup>[5]</sup>

## Operational Plan: Safe Handling and Storage

### Engineering Controls:

- Ventilation: Always handle **1-Hexanol-d13** in a well-ventilated area, preferably within a chemical fume hood, to prevent the buildup of flammable vapors.[6][7]
- Ignition Sources: Keep the work area free of ignition sources such as open flames, hot surfaces, and sparks.[1][6][8] Use explosion-proof electrical equipment where necessary.[1][9]
- Static Discharge: Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment during transfers.[1][9]

### Safe Handling Practices:

- Container Management: Keep containers of **1-Hexanol-d13** tightly closed when not in use.[6][8]
- Personal Hygiene: Wash hands thoroughly after handling.[1][8] Do not eat, drink, or smoke in the laboratory.[1][3]
- Spill Preparedness: Have a spill kit readily available that is appropriate for flammable liquids. In case of a spill, evacuate the area and remove all ignition sources.[7]

### Storage:

- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[7][8][10]
- Containers: Store in tightly closed, properly labeled containers.[1][8]
- Flammable Liquid Storage: For larger quantities, use a designated flammable storage cabinet.[6]

## Disposal Plan

The disposal of **1-Hexanol-d13** and its contaminated materials must be handled as hazardous waste in accordance with local, state, and federal regulations.<sup>[7]</sup>

#### Waste Segregation and Collection:

- **Waste Stream:** Collect waste **1-Hexanol-d13** in a dedicated, clearly labeled hazardous waste container.<sup>[11]</sup>
- **Compatibility:** Do not mix with other waste streams, especially strong oxidizing agents, acids, or bases, to prevent dangerous reactions.<sup>[11]</sup>
- **Container Type:** Use containers that are designed for flammable liquid waste and are in good condition with a secure cap.<sup>[12]</sup>

#### Disposal Procedure:

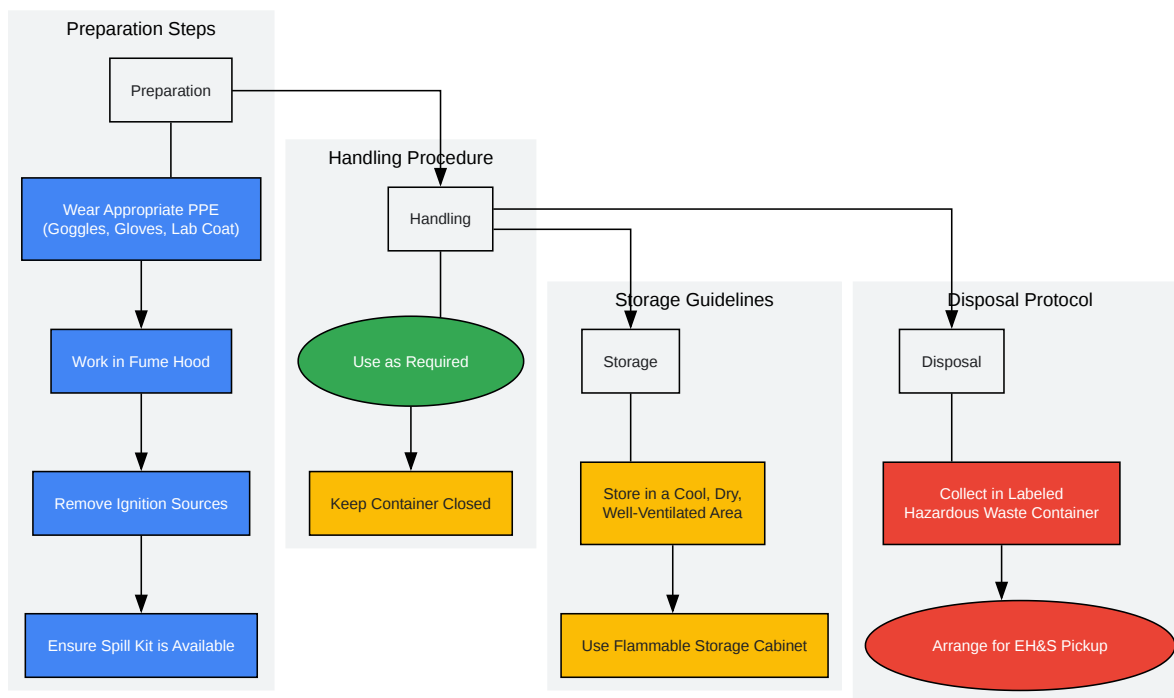
- **Labeling:** Clearly label the waste container with "Hazardous Waste," the full chemical name ("**1-Hexanol-d13**"), and the associated hazards (e.g., "Flammable," "Toxic").
- **Storage of Waste:** Store the hazardous waste container in a designated, well-ventilated satellite accumulation area away from ignition sources.
- **Arranging for Disposal:** Contact your institution's Environmental Health and Safety (EH&S) department to arrange for the pickup and disposal of the hazardous waste. Do not pour **1-Hexanol-d13** down the drain.<sup>[11][12]</sup>

## Experimental Protocols

No experimental protocols are cited in this safety and handling guide. The information provided is focused on the safe management of **1-Hexanol-d13** in a laboratory setting.

## Safe Handling Workflow for 1-Hexanol-d13

Safe Handling Workflow for 1-Hexanol-d13



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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 1-Hexanol-d13]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15581862#personal-protective-equipment-for-handling-1-hexanol-d13]

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